structure-activity relationship (SAR) studies of pyrazole compounds

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Compound of Interest

Compound Name:	*1-(pyrrolidin-2-ylmethyl)-1H-pyrazole*
CAS No.:	*1171334-97-6*
Cat. No.:	*B1327109*

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An In-Depth Guide to Structure-Activity Relationship (SAR) Studies of Pyrazole Compounds for Researchers and Drug Development Professionals

Introduction to Pyrazole Scaffolds in Medicinal Chemistry

The pyrazole ring system, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, represents a privileged scaffold in medicinal chemistry. Its unique structural features, including its ability to act as a hydrogen bond donor and acceptor, and its rigid, planar conformation, allow for diverse interactions with various biological targets. Consequently, pyrazole derivatives have been extensively investigated and developed as potent therapeutic agents across a wide spectrum of diseases, including cancer, inflammation, and infectious diseases.

Understanding the structure-activity relationship (SAR) is paramount in the optimization of lead compounds. For pyrazole-based molecules, SAR studies involve systematically modifying the core scaffold and its substituents to elucidate the key structural features required for potent and

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selective biological activity. This guide provides a comprehensive overview of SAR studies for pyrazole compounds, focusing on their anticancer, antimicrobial, and anti-inflammatory activities, and details the experimental methodologies to guide researchers in this field.

Part 1: SAR of Pyrazole Compounds as Anticancer Agents

The development of novel anticancer agents is a critical area of research. Pyrazole derivatives have emerged as a promising class of compounds targeting various hallmarks of cancer.

Targeting Protein Kinases

Many pyrazole-containing drugs, such as the FDA-approved Crizotinib, function as protein kinase inhibitors. Kinases are crucial regulators of cell signaling pathways, and their dysregulation is a common driver of cancer.

A common SAR strategy involves modifying substituents at the N1 and C3/C4/C5 positions of the pyrazole ring to achieve potent and selective inhibition. For instance, studies on pyrazole derivatives as inhibitors of cyclin-dependent kinases (CDKs), which are key regulators of the cell cycle, have revealed critical SAR insights.

Experimental Protocol: Synthesis of a Model Pyrazole-Based CDK Inhibitor

A common synthetic route to N-aryl-3-aminopyrazoles involves the condensation of a β-ketoester with a hydrazine, followed by functional group manipulations.

- Step 1: Condensation. Ethyl acetoacetate (1.0 eq) is reacted with phenylhydrazine (1.0 eq) in ethanol under reflux for 4 hours to yield 1-phenyl-3-methyl-5-pyrazolone.
- Step 2: Chlorination. The resulting pyrazolone (1.0 eq) is treated with phosphorus oxychloride (3.0 eq) at 100°C for 2 hours to afford 5-chloro-3-methyl-1-phenyl-1H-pyrazole.
- Step 3: Amination. The chlorinated pyrazole (1.0 eq) is then subjected to a nucleophilic aromatic substitution with a desired amine (e.g., 4-fluoroaniline, 1.2 eq) in the presence of a palladium catalyst (e.g., $Pd_2(dba)_3$) and a ligand (e.g., Xantphos) in a solvent like dioxane at 110°C for 12 hours to yield the final N-aryl-3-aminopyrazole derivative.

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Table 1: SAR of Pyrazole Derivatives as CDK2 Inhibitors

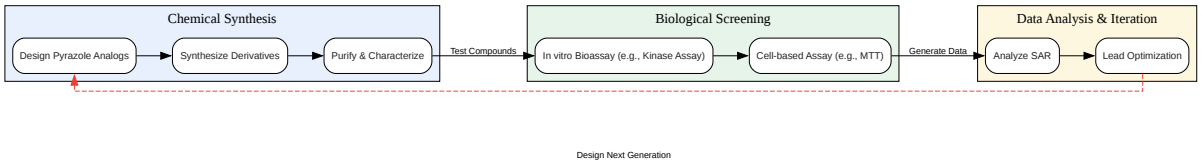
Compound	R^1	R^2	R^3	CDK2 IC_{50} (nM)
1a	H	CH_3	4-Fluoroaniline	150
1b	Cl	CH_3	4-Fluoroaniline	75
1c	H	CF_3	4-Fluoroaniline	250
1d	H	CH_3	3-Chloroaniline	98

Data is hypothetical and for illustrative purposes.

The data in Table 1 suggests that substitution at the R^1 position with an electron-withdrawing group like chlorine enhances activity, potentially through increased interaction with the kinase hinge region. The nature of the R^3 substituent is also critical for potency, with specific aniline derivatives showing improved inhibitory concentrations.

Mechanism of Action: A Signaling Pathway Perspective

The following diagram illustrates a simplified workflow for a typical SAR study.



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Caption: A typical workflow for a structure-activity relationship (SAR) study.

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Part 2: Pyrazole Compounds as Antimicrobial Agents

The rise of antimicrobial resistance necessitates the discovery of new chemical entities with novel mechanisms of action. Pyrazole derivatives have demonstrated significant potential as antibacterial and antifungal agents.

Antibacterial Activity

SAR studies have shown that the nature and position of substituents on the pyrazole ring are crucial for antibacterial efficacy. For instance, the incorporation of a halogenated phenyl ring at the N1 position and a bulky hydrophobic group at the C3 position often leads to enhanced activity against both Gram-positive and Gram-negative bacteria.

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

The MIC is the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism after overnight incubation.

- Preparation. A two-fold serial dilution of the test pyrazole compounds is prepared in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Inoculation. Each well is inoculated with a standardized bacterial suspension (e.g., 5 x 10^5 CFU/mL). Positive (bacteria only) and negative (broth only) controls are included.
- Incubation. The plate is incubated at 37°C for 18-24 hours.
- Analysis. The MIC is determined as the lowest concentration of the compound at which no visible turbidity is observed.

Table 2: SAR of Pyrazole Derivatives against Staphylococcus aureus

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Compound	R^1 (at N1)	R^2 (at C3)	R^3 (at C5)	MIC (µg/mL)
2a	Phenyl	Methyl	H	64
2b	4-Chlorophenyl	Methyl	H	16
2c	4-Chlorophenyl	Phenyl	H	8
2d	4-Chlorophenyl	Phenyl	Br	4

Data is hypothetical and for illustrative purposes.

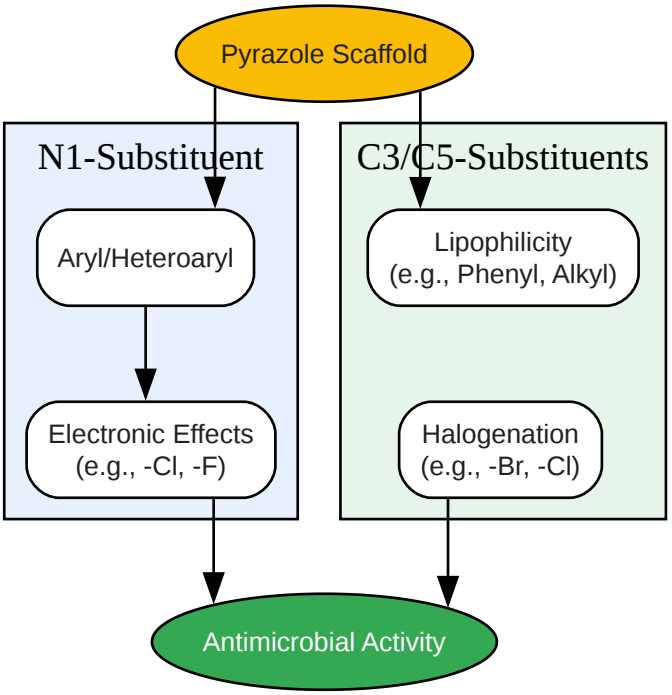
The data indicates that a 4-chlorophenyl group at N1 is beneficial. Furthermore, increasing the steric bulk and lipophilicity at the C3 position (phenyl vs. methyl) improves activity. Halogenation at the C5 position further enhances the antibacterial potency.

Antifungal Activity

Similar SAR trends are observed for antifungal pyrazoles. Often, compounds are screened against a panel of clinically relevant fungi, such as Candida albicans and Aspergillus fumigatus. The mechanism of action for many antifungal pyrazoles is believed to involve the inhibition of ergosterol biosynthesis, a critical component of the fungal cell membrane.

The following diagram illustrates the logical relationship in optimizing a pyrazole scaffold for antimicrobial activity.

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Caption: Key structural modifications influencing the antimicrobial activity of pyrazoles.

Part 3: Pyrazole Compounds as Anti-inflammatory Agents

Chronic inflammation is implicated in numerous diseases, including arthritis, cardiovascular diseases, and neurodegenerative disorders. Pyrazole-containing compounds, such as Celecoxib, are well-known non-steroidal anti-inflammatory drugs (NSAIDs) that selectively inhibit cyclooxygenase-2 (COX-2).

Selective COX-2 Inhibition

The selective inhibition of COX-2 over COX-1 is a key objective to reduce the gastrointestinal side effects associated with traditional NSAIDs. The SAR of diarylpyrazoles like Celecoxib has been extensively studied. The key features for COX-2 selectivity include:

- 1,5-Diaryl substitution: Two phenyl rings at adjacent positions on the pyrazole core.

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- Sulfonamide/Methylsulfonyl group: A para-substituted SO_2NH_2 or SO_2Me group on one of the phenyl rings is crucial for binding to the secondary pocket of the COX-2 active site.

Experimental Protocol: In Vitro COX-1/COX-2 Inhibition Assay

This assay measures the ability of a compound to inhibit the production of prostaglandin E_2 (PGE_2) from arachidonic acid by recombinant human COX-1 and COX-2 enzymes.

- Enzyme Preparation. Recombinant human COX-1 or COX-2 is pre-incubated with the test pyrazole compound at various concentrations for 15 minutes at 37°C.
- Reaction Initiation. The reaction is initiated by adding arachidonic acid.
- Incubation. The reaction mixture is incubated for a further 10 minutes at 37°C.
- Quantification. The reaction is stopped, and the amount of PGE_2 produced is quantified using an Enzyme-Linked Immunosorbent Assay (ELISA).
- Analysis. The IC_{50} values for each enzyme are calculated, and the COX-2 selectivity index (IC_{50} COX-1 / IC_{50} COX-2) is determined.

Table 3: SAR of Diarylpyrazoles as COX-2 Inhibitors

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Compound	R^1 (at C3)	R^2 (at C4)	R^3 (at N1-phenyl)	COX-2 IC_{50} (μM)	COX-2 Selectivity Index
3a (Celecoxib)	4-Sulfonamidophenyl	CF_3	Phenyl	0.04	375
3b	4-Methylsulfonylphenyl	CF_3	Phenyl	0.05	350
3c	4-Sulfonamidophenyl	H	Phenyl	1.5	20
3d	Phenyl	CF_3	4-Sulfonamidophenyl	>10	-

Data is based on published literature values.

The trifluoromethyl group at the C4 position is shown to be important for potency. The position of the sulfonamide-bearing phenyl ring is also critical; moving it from the C3 to the N1 position (Compound 3d) results in a loss of activity.

Conclusion

The pyrazole scaffold is a remarkably versatile template for the design of new therapeutic agents. The systematic exploration of its structure-activity relationships has been instrumental in the development of potent and selective inhibitors for a wide range of biological targets. This guide has provided an overview of the key SAR principles for pyrazole compounds in the context of anticancer, antimicrobial, and anti-inflammatory applications, along with the fundamental experimental protocols required to drive such discovery programs. The continued application of these principles, coupled with modern drug discovery technologies, will undoubtedly lead to the development of novel pyrazole-based medicines.

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